

GHS Hazard Classification of 1-Penten-3-ol: A Technical Guide

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Compound of Interest

Compound Name: 1-Penten-3-OL

Cat. No.: B1202030

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Introduction

1-Penten-3-ol (CAS No: 616-25-1), also known as ethyl vinyl carbinol, is an organic compound with applications in the flavor and fragrance industry.[1][2] A thorough understanding of its hazard profile under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) is crucial for ensuring safe handling, use, and storage in research and development settings. This technical guide provides a comprehensive overview of the GHS hazard classification of **1-Penten-3-ol**, compiling available data from safety data sheets and chemical databases. It is important to note that while the flammability hazard is well-documented, significant data gaps exist for most toxicological endpoints.

GHS Hazard Classification

The primary GHS classification for **1-Penten-3-ol** is as a flammable liquid.[3][4] The classification is based on its flash point.

Table 1: GHS Hazard Classification of **1-Penten-3-ol**

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor

Source: Sigma-Aldrich, Synerzine, PubChem, TCI AMERICA[3][4]

GHS Label Elements

The GHS label elements for **1-Penten-3-ol** are consistent with its classification as a Category 3 flammable liquid.

- Pictogram: GHS02 (Flame)
- Signal Word: Warning[3]
- Hazard Statement: H226: Flammable liquid and vapor.[3][4]
- Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key statements include:
 - P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[3]
 - P233: Keep container tightly closed.[3]
 - P240: Ground/bond container and receiving equipment.[3]
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.[3]
 - P242: Use only non-sparking tools.[3]
 - P243: Take precautionary measures against static discharge.[3]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
 - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
 - P370+P378: In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.[3]
 - P403+P235: Store in a well-ventilated place. Keep cool.[3]

- P501: Dispose of contents/container to an approved waste disposal plant.[3]

Physicochemical Data for GHS Classification

The classification of **1-Penten-3-ol** as a flammable liquid is based on its physicochemical properties, particularly its flash point.

Table 2: Physicochemical Properties of **1-Penten-3-ol**

Property	Value	Source
Molecular Formula	C5H10O	[4]
Molecular Weight	86.13 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[1][5][6]
Boiling Point	114-115 °C	[5]
Flash Point	25 °C (77 °F) - 28 °C (82.4 °F) (closed cup)	[1][5][6]
Specific Gravity	0.838 - 0.839 g/mL at 20-25 °C	[5]
Water Solubility	90.1 g/L at 25 °C	[4][5]

Toxicological Data and Information Gaps

A review of available safety data sheets and chemical databases reveals a significant lack of toxicological data for **1-Penten-3-ol**. For many of the GHS health hazard endpoints, the information is consistently reported as "No data available."

Table 3: Summary of Toxicological Data for **1-Penten-3-ol**

Hazard Endpoint	GHS Classification	Data Availability
Acute Toxicity (Oral)	Not Classified	No data available
Acute Toxicity (Dermal)	Not Classified	No data available
Acute Toxicity (Inhalation)	Not Classified	No data available
Skin Corrosion/Irritation	Not Classified	No data available
Serious Eye Damage/Eye Irritation	Not Classified	No data available
Respiratory or Skin Sensitization	Not Classified	No data available
Germ Cell Mutagenicity	Not Classified	No data available
Carcinogenicity	Not Classified	No data available
Reproductive Toxicity	Not Classified	No data available
Specific Target Organ Toxicity (Single Exposure)	Not Classified	No data available
Specific Target Organ Toxicity (Repeated Exposure)	Not Classified	No data available
Aspiration Hazard	Not Classified	No data available

Source: Sigma-Aldrich, ChemicalBook[5]

This lack of data means that the full toxicological profile of **1-Penten-3-ol** has not been thoroughly investigated. Therefore, while it is not classified for these health hazards, it should be handled with caution, and appropriate personal protective equipment should be used to avoid potential exposure.

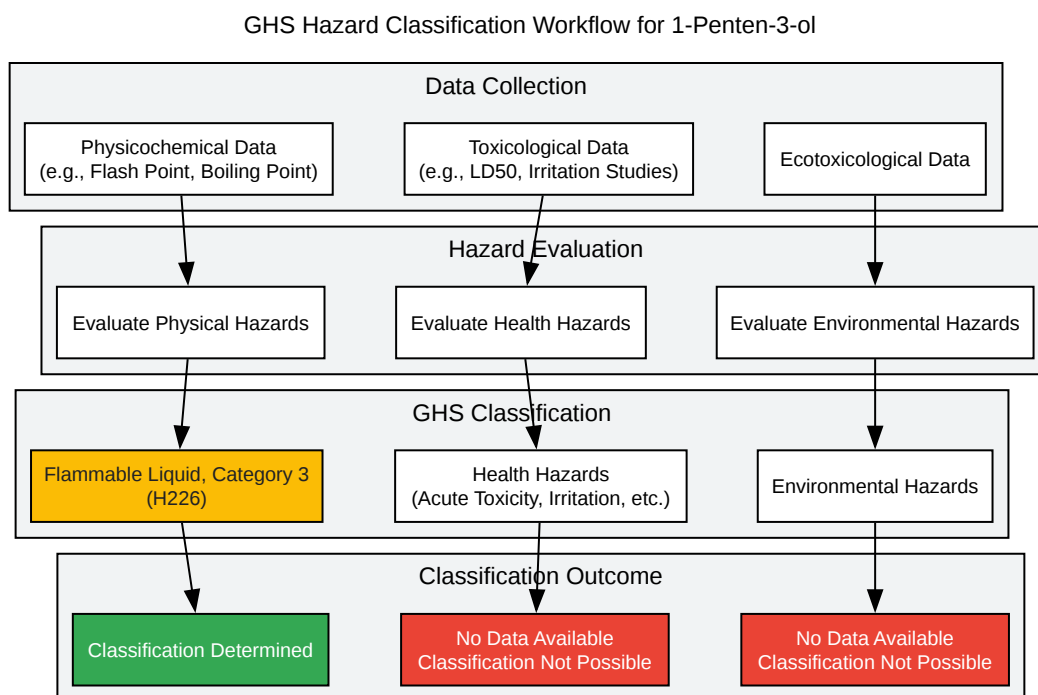
Experimental Protocols

Due to the absence of publicly available experimental data for the toxicological endpoints of **1-Penten-3-ol**, detailed experimental protocols for these specific tests cannot be provided. The

flammability classification is based on standard methods for determining the flash point of a liquid, such as the closed-cup method.

GHS Classification Workflow

The following diagram illustrates the logical workflow for the GHS hazard classification of a chemical substance, using **1-Penten-3-ol** as an example. It highlights the reliance on available data and the resulting classifications or data gaps.



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Caption: GHS Classification Workflow for **1-Penten-3-ol**.

Conclusion

The GHS hazard classification of **1-Penten-3-ol** is currently limited to Flammable Liquid, Category 3 (H226), based on its measured flash point. For all other GHS hazard classes, particularly those related to health effects, there is a notable lack of available data. This highlights the need for further toxicological testing to fully characterize the hazard profile of this compound. In the absence of such data, researchers, scientists, and drug development professionals should handle **1-Penten-3-ol** with appropriate caution, utilizing engineering controls and personal protective equipment to minimize exposure and mitigate potential risks. It is recommended to consult the most recent safety data sheet from the supplier before handling this chemical.

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